

The Enigma of Pangamic Acid: A Technical Whitepaper on a Controversial Molecule

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Compound of Interest

Compound Name: Vitamin B15

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This document provides an in-depth technical examination of the substance commonly known as pangamic acid, or "**Vitamin B15**." It is imperative to preface this guide with a critical clarification: "pangamic acid" does not refer to a single, scientifically-defined chemical compound. Rather, it is a term that has been applied to a variety of substances of differing chemical identities since its introduction in the mid-20th century. This lack of a standard chemical identity is a central theme of this whitepaper and a crucial consideration for any scientific or developmental endeavor.

The U.S. Food and Drug Administration (FDA) considers pangamic acid to be "not an identifiable substance" and has stated that products labeled as such are unsafe for use, with no known nutritional properties.^{[1][2]} Consequently, this guide will dissect the historical context, unravel the chemical identity controversy, and critically evaluate the scientific literature pertaining to the various compounds that have been marketed and studied under the "pangamic acid" and "**Vitamin B15**" labels.

The Chemical Identity Conundrum

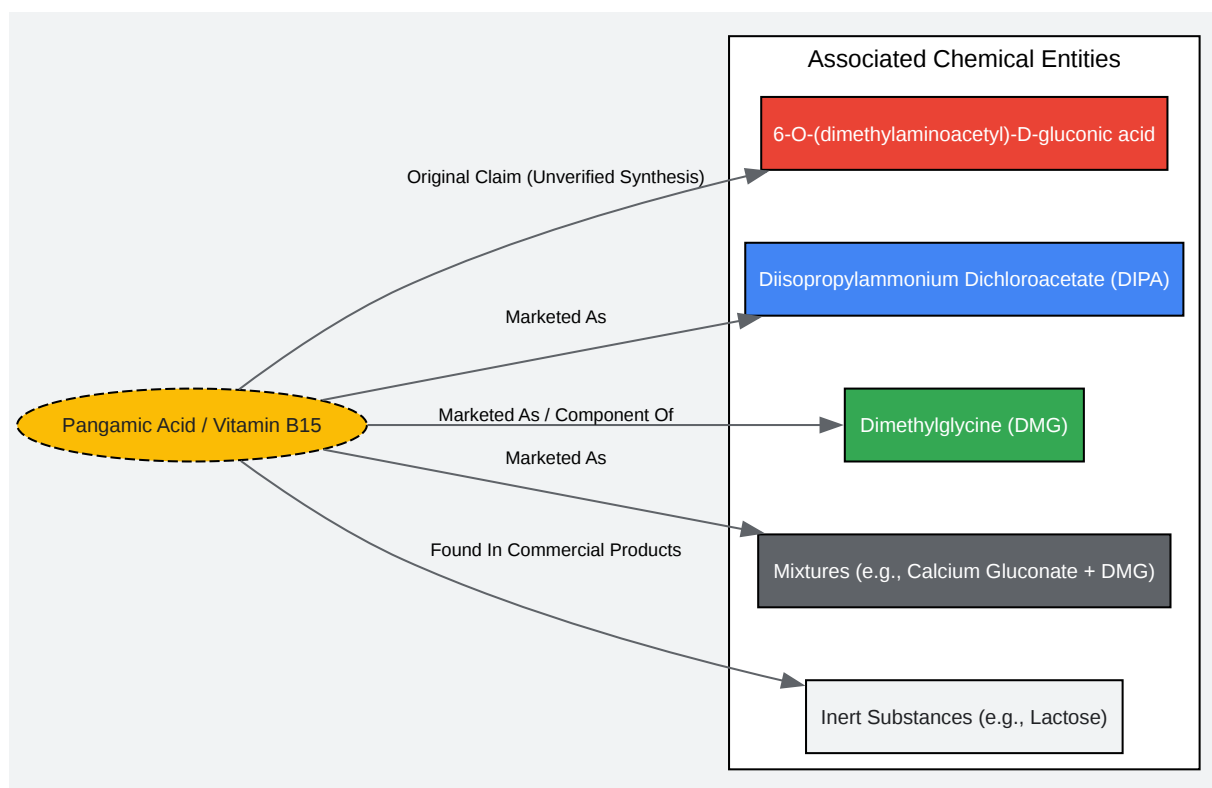
The term "pangamic acid" was coined by Ernst T. Krebs, Sr., and Ernst T. Krebs, Jr., who in 1951 claimed to have isolated a new compound from apricot kernels.^[1] They described it as 6-O-(dimethylaminoacetyl)-D-gluconic acid and assigned it the moniker "**Vitamin B15**," suggesting it was an essential nutrient.^{[1][3]} However, subsequent attempts by other

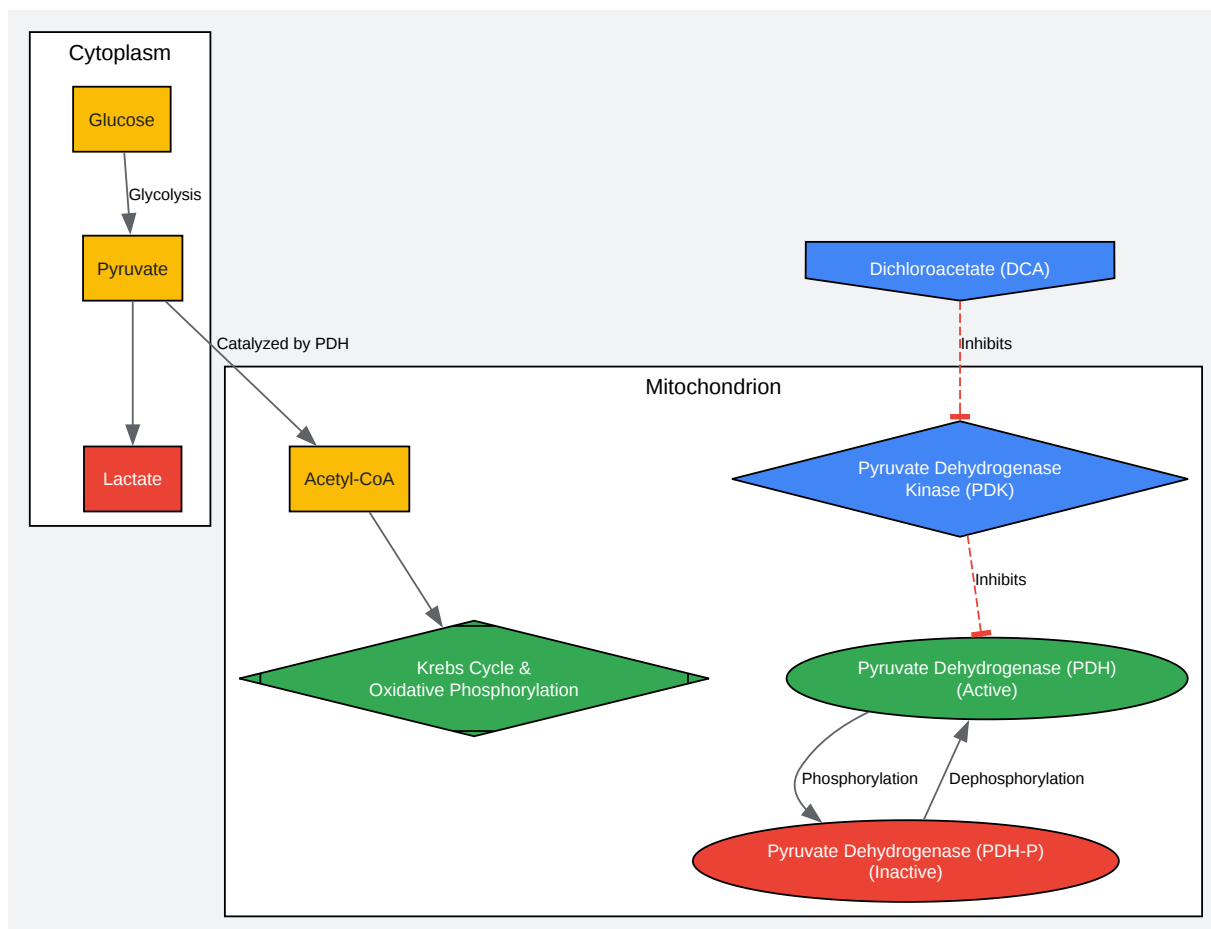
researchers to synthesize this specific ester using the methods described by the Krebses were not reproducible.[1]

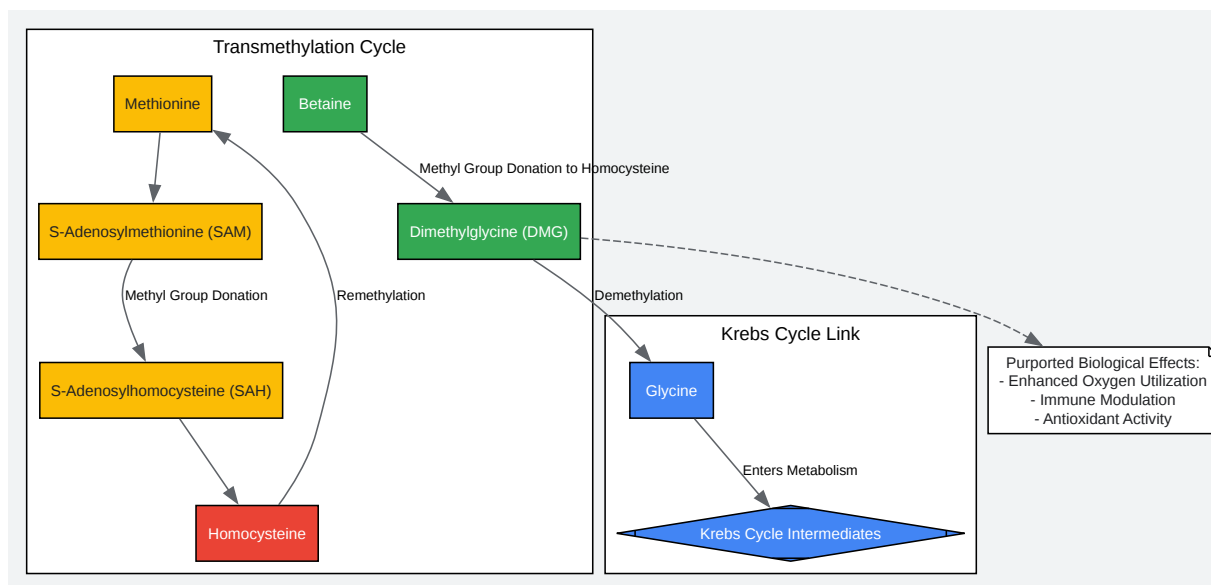
Over the decades, analyses of products sold as "pangamic acid" or "**Vitamin B15**" have revealed a wide range of actual ingredients.[4] These include, but are not limited to:

- d-gluconodimethylamino acetic acid: The originally proposed, but never definitively synthesized, compound.[1]
- Mixtures containing dimethylamine: These have raised safety concerns due to their potential mutagenicity.[1]
- Diisopropylammonium dichloroacetate (DIPA): A synthetic compound that readily hydrolyzes to potentially toxic components.[1][3]
- Dimethylglycine (DMG): A derivative of the amino acid glycine.[4]
- Mixtures of calcium gluconate and N,N-Dimethylglycine.[5]
- Pharmacologically inert substances: In some cases, products labeled as pangamic acid have been found to contain only substances like lactose.[1]

This inconsistency is a significant obstacle to any systematic scientific investigation. Much of the early research, particularly from the former Soviet Union, is of limited value as it often fails to specify the exact chemical composition of the "pangamic acid" being studied.[1]







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